

Spectroscopic comparison of 5-Chlorosaccharin with its parent compound saccharin

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Compound of Interest

Compound Name: 5-Chlorosaccharin

CAS No.: 29083-16-7

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A Comparative Spectroscopic Guide: 5-Chlorosaccharin vs. Saccharin

An In-Depth Analysis for Researchers and Drug Development Professionals

Introduction

Saccharin, a well-established artificial sweetener, has been the subject of extensive scientific study.^[1] Its derivatives are of significant interest in medicinal chemistry due to their potential biological activities. Among these, **5-chlorosaccharin**, a halogenated analogue, presents a compelling case for comparative analysis. The introduction of a chloro group onto the aromatic ring is anticipated to significantly alter the molecule's electronic and steric properties, which in turn will be reflected in its spectroscopic signatures.

This guide provides a comprehensive spectroscopic comparison of **5-chlorosaccharin** with its parent compound, saccharin. By examining their respective Nuclear Magnetic Resonance (NMR), Fourier-Transform Infrared (FT-IR), Mass Spectrometry (MS), and Ultraviolet-Visible (UV-Vis) spectra, we aim to provide researchers and drug development professionals with a

detailed understanding of the structural and electronic effects of chlorination on the saccharin scaffold. The insights derived from this comparative analysis are crucial for the characterization of novel saccharin derivatives and for elucidating structure-activity relationships in drug discovery programs.

Molecular Structures

The fundamental difference between the two molecules lies in the substitution at the C5 position of the benzene ring.

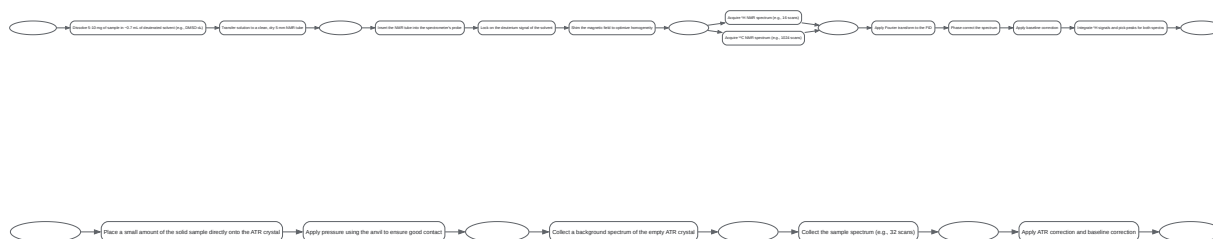
Caption: Molecular structures of Saccharin and **5-Chlorosaccharin**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the carbon-hydrogen framework of a molecule. The introduction of an electron-withdrawing chlorine atom is expected to induce noticeable shifts in the NMR spectra.

Experimental Protocol: ^1H and ^{13}C NMR

A standardized approach is crucial for acquiring high-quality NMR data. The following protocol ensures reproducibility and accurate spectral interpretation.



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Caption: A typical workflow for FT-IR analysis using an ATR accessory.

FT-IR Data Comparison

Functional Group	Saccharin (cm ⁻¹) [2][3][4]	5-Chlorosaccharin (Predicted cm ⁻¹)	Expected Shift & Rationale
N-H Stretch	~3090	~3090	Minimal change. The N-H bond is not directly influenced by the chloro substituent on the ring.
C-H Aromatic Stretch	~3070	~3070	Minimal change.
C=O Stretch	~1720	~1725	Slight shift to higher frequency. The electron-withdrawing chloro group can slightly increase the double bond character of the carbonyl. [5]
SO ₂ Asymmetric Stretch	~1335	~1340	Slight shift to higher frequency. The electron-withdrawing effect of the chloro group can strengthen the S=O bonds.
SO ₂ Symmetric Stretch	~1180	~1185	Slight shift to higher frequency. Similar to the asymmetric stretch.
C-Cl Stretch	Not Present	~1000-1100	New peak. Appearance of a characteristic C-Cl stretching vibration. [6][7][8]
C-H Aromatic Bending	~800-900	Altered pattern	Change in pattern. The substitution pattern on the aromatic ring

changes, leading to a different set of out-of-plane bending vibrations.

Analysis: The most prominent difference in the FT-IR spectrum of **5-chlorosaccharin** will be the appearance of a new absorption band corresponding to the C-Cl stretching vibration. Additionally, subtle shifts in the carbonyl and sulfonyl stretching frequencies to higher wavenumbers are expected due to the electron-withdrawing nature of the chlorine atom. The pattern of the aromatic C-H out-of-plane bending vibrations will also be altered, reflecting the change in the substitution pattern of the benzene ring. [5][9]

Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that measures the mass-to-charge ratio of ions. It is used to determine the molecular weight of a compound and to deduce its structure from fragmentation patterns.

Experimental Protocol: Mass Spectrometry

Electron Ionization (EI) is a common ionization method for relatively small and volatile organic molecules.



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Caption: General workflow for Electron Ionization Mass Spectrometry (EI-MS).

Mass Spectrometry Data Comparison

Ion	Saccharin (m/z) [10] [11]	5-Chlorosaccharin (Predicted m/z)	Rationale
[M] ⁺	183	217/219	Molecular ion peak. The presence of chlorine results in a characteristic isotopic pattern with a ratio of approximately 3:1 for the [M] ⁺ and [M+2] ⁺ peaks. [12]
[M-SO ₂] ⁺	119	153/155	Loss of sulfur dioxide is a common fragmentation pathway for sulfonyl compounds.
[M-CO] ⁺	155	189/191	Loss of carbon monoxide from the molecular ion.
[C ₆ H ₄ S] ⁺	108	142/144	Fragmentation of the heterocyclic ring.

Analysis: The mass spectrum of **5-chlorosaccharin** will be readily distinguishable from that of saccharin by its molecular ion peak. Due to the natural isotopic abundance of chlorine (³⁵Cl and ³⁷Cl in an approximate 3:1 ratio), the molecular ion of **5-chlorosaccharin** will appear as a pair of peaks at m/z 217 and 219. [12][13] The fragmentation pattern is expected to be similar to that of saccharin, with characteristic losses of SO₂ and CO, but the resulting fragment ions will be 34 and 36 mass units heavier, respectively, and will also exhibit the isotopic signature of chlorine. [14][15][16]

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy measures the absorption of ultraviolet and visible light by a molecule, providing information about its electronic transitions.

Experimental Protocol: UV-Vis Spectroscopy

The following is a standard procedure for obtaining a UV-Vis absorption spectrum of a compound in solution.



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Caption: Standard operating procedure for UV-Vis spectroscopy.

UV-Vis Data Comparison

Compound	λ_{max} (nm) [10][17] [18][19][20]	Predicted λ_{max} (nm) for 5- Chlorosaccharin	Expected Shift & Rationale
Saccharin	~267	~270-275	Bathochromic (red) shift. The chloro substituent, acting as an auxochrome, can cause a slight red shift in the absorption maximum of the benzene ring chromophore. [21][22] [23][24][25]

Analysis: The introduction of a chlorine atom onto the benzene ring of saccharin is expected to cause a slight bathochromic shift (a shift to longer wavelengths) of the absorption maximum (λ_{max}). [21][22][23][24][25] This is because the lone pair electrons on the chlorine atom can interact with the π -electron system of the aromatic ring, slightly extending the conjugation and lowering the energy of the electronic transition.

Conclusion

The spectroscopic comparison of **5-chlorosaccharin** and saccharin reveals distinct and predictable differences arising from the introduction of a chloro substituent on the aromatic ring. In NMR spectroscopy, the electron-withdrawing nature of chlorine leads to downfield shifts of the aromatic protons and carbons. FT-IR analysis is expected to show a characteristic C-Cl stretching vibration and slight shifts in the carbonyl and sulfonyl absorption bands. Mass spectrometry will clearly differentiate the two compounds by the molecular ion peak, with **5-chlorosaccharin** exhibiting a characteristic isotopic pattern for chlorine. Finally, UV-Vis spectroscopy is predicted to show a slight bathochromic shift for **5-chlorosaccharin**.

This guide provides a foundational understanding of the spectroscopic properties of these two molecules. The presented experimental protocols and data analysis serve as a valuable resource for researchers in the fields of medicinal chemistry, organic synthesis, and analytical chemistry for the characterization and identification of saccharin derivatives.

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